

Ecological Risk Assessment of Flufenacet Oxalate

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Compound Focus: Flufenacet oxalate

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The table below summarizes the available data and identified risks for **Flufenacet oxalate**, a major metabolite of the herbicide flufenacet [1].

Assessment Area	Key Findings & Identified Risks	Data Gaps & Unfinalized Assessments
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| **Environmental Fate** | • **Mobility:** Classified as "very mobile" in soil (K_{foc} 10.6 mL g⁻¹) [1]. • **Persistence:** Lab DT₉₀ of 123.0 days (Persistent) [1]. • **Groundwater Exposure:** Modelling indicates potential for concentrations above the 0.1 µg/L parametric drinking water limit [2]. | Consumer risk assessment from drinking water not finalized [2]. | **Ecotoxicology** | • **Earthworms:** Acute 14-day LC₅₀ > 1000 mg kg⁻¹ (Low acute risk) [1]. • **Birds & Bees:** A high risk was identified for some representative uses of the parent substance, flufenacet [2]. • **Aquatic Organisms:** A critical area of concern was identified for algae [2]. | The groundwater metabolite relevance assessment was not finalized for **Flufenacet oxalate** [2]. |

Experimental Protocols for Assessment

The ecological risk assessment for **Flufenacet oxalate** follows standardized regulatory guidelines. Here are the methodologies for the key tests cited in the reports:

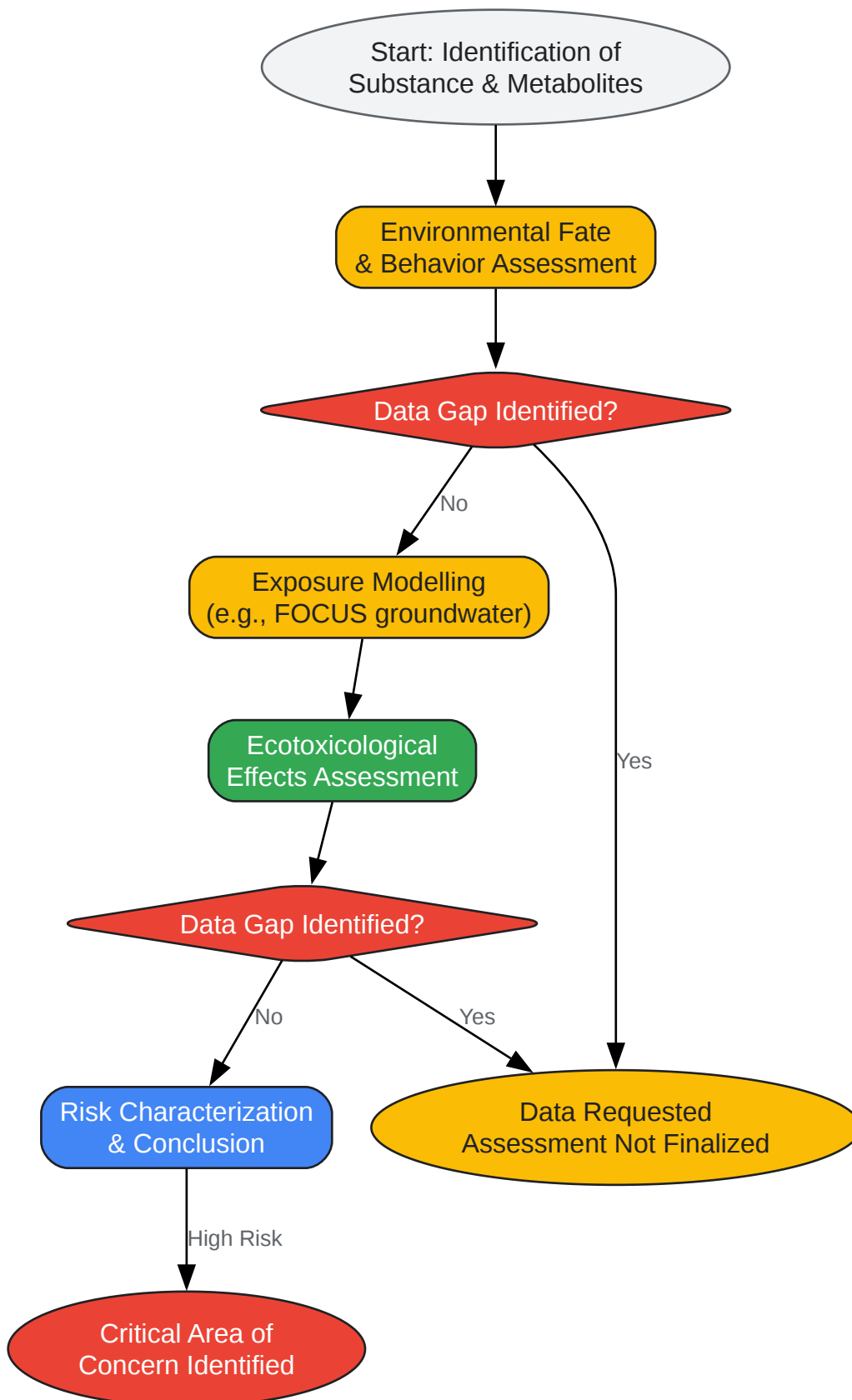
- **Aerobic Soil Degradation Study:** This study determines the persistence of the substance in soil. Soil samples are fortified with the test substance and incubated in the dark at a constant temperature

(e.g., 20°C). The decline in concentration is monitored over time, and the DT_{50} (time for 50% degradation) and DT_{90} (time for 90% degradation) values are calculated using regression analysis [1].

- **Soil Adsorption/Desorption Study (Batch Equilibrium Method):** This test measures the mobility of the substance in soil. A solution of the test substance is equilibrated with a set of representative soil samples. The adsorbed fraction is determined by analyzing the concentration in the aqueous phase after centrifugation. The adsorption coefficient K_d and the organic carbon-normalized adsorption coefficient K_{oc} are then calculated [1].
- **Earthworm Acute Toxicity Test:** This study assesses the short-term risk to soil-dwelling organisms. Earthworms (e.g., *Eisenia foetida*) are exposed to the test substance mixed into artificial soil. The mortality of the earthworms is recorded after 14 days, and the LC_{50} (lethal concentration for 50% of the test organisms) is determined [1].

Ecological Risk Assessment Workflow

The following diagram illustrates the logical workflow of a regulatory ecological risk assessment for a pesticide metabolite, based on the structure of the EFSA report.



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References

1. (Ref: AE 0841913) Flufenacet oxalate [sitem.herts.ac.uk]
2. Peer review of the pesticide risk of the active substance... assessment [pmc.ncbi.nlm.nih.gov]

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